

Technical Guide: Physical Properties of 3,5-Difluorobenzonitrile

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Compound of Interest

Compound Name: 3,5-Difluorobenzonitrile

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Introduction

3,5-Difluorobenzonitrile is a fluorinated aromatic compound of significant interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science.^{[1][2]} Its unique electronic properties, conferred by the two fluorine atoms in the meta positions relative to the nitrile group, make it a valuable building block for the synthesis of complex molecules with enhanced biological activity and specific physicochemical characteristics.^[1] This technical guide provides a comprehensive overview of the core physical properties of **3,5-Difluorobenzonitrile**, details standard experimental protocols for their determination, and illustrates its utility as a chemical intermediate.

Data Presentation: Core Physical Properties

The following table summarizes the key physical and chemical properties of **3,5-Difluorobenzonitrile**.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | $C_7H_3F_2N$ | [3] |
| Molecular Weight | 139.10 g/mol | [3] |
| Appearance | White to off-white crystalline solid | [4] |
| Melting Point | 85-88 °C | [4] |
| Boiling Point | 169 °C at 760 mmHg | [4] |
| Density | 1.26 g/cm ³ | [4] |
| Solubility | Insoluble in water; Soluble in organic solvents. | [5] |
| CAS Number | 64248-63-1 | [3] |

Experimental Protocols

The following sections detail standard laboratory protocols for the determination of the key physical properties of organic compounds like **3,5-Difluorobenzonitrile**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- A small sample of dry **3,5-Difluorobenzonitrile** is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting) are recorded as the melting point range. For a pure compound, this range is typically narrow.

Boiling Point Determination (Thiele Tube Method)

The boiling point is a characteristic physical property of a liquid.

Apparatus:

- Thiele tube
- Micro test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle

Procedure:

- A few drops of the liquid sample (if **3,5-Difluorobenzonitrile** is melted) are placed into a micro test tube.

- A capillary tube, with its sealed end uppermost, is placed inside the micro test tube.
- The micro test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing heating oil, ensuring the sample is immersed in the oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

This protocol determines the solubility of a compound in various solvents, which can provide insights into its polarity and potential for use in different reaction conditions.

Apparatus:

- Test tubes
- Spatula
- Graduated cylinders or pipettes
- Vortex mixer (optional)

Procedure:

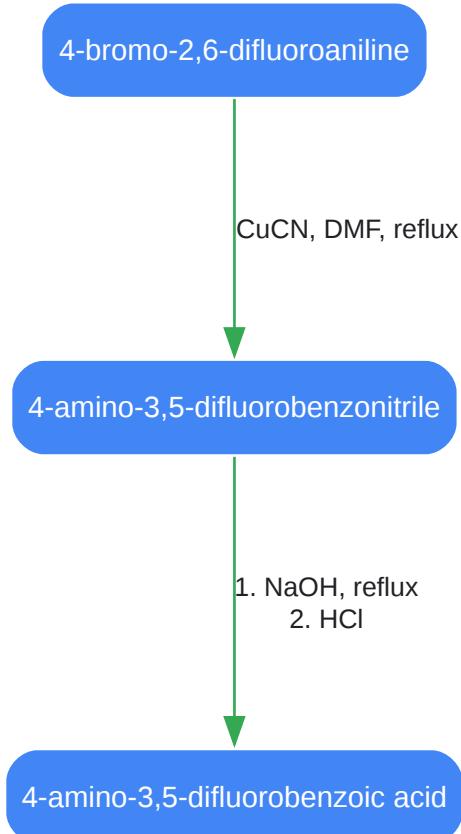
- Approximately 10-20 mg of **3,5-Difluorobenzonitrile** is placed into a series of clean, dry test tubes.

- To each test tube, 1 mL of a different solvent (e.g., water, ethanol, acetone, diethyl ether, toluene) is added.
- The test tubes are agitated vigorously (e.g., by flicking or using a vortex mixer) for about one minute.
- The mixture is allowed to stand, and the solubility is observed. The compound is classified as soluble if it dissolves completely, partially soluble if some solid remains, and insoluble if the solid does not appear to dissolve.

Mandatory Visualization

The following diagram illustrates a synthetic pathway where a derivative of **3,5-Difluorobenzonitrile** is used to produce a more complex molecule, highlighting its role as a key intermediate in organic synthesis. Specifically, it shows the synthesis of 4-amino-3,5-difluorobenzoic acid from 4-amino-**3,5-difluorobenzonitrile**, which itself is synthesized from 4-bromo-2,6-difluoroaniline.[6]

Synthesis of 4-amino-3,5-difluorobenzoic acid



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A synthetic route to 4-amino-3,5-difluorobenzoic acid.

Conclusion

3,5-Difluorobenzonitrile is a versatile chemical intermediate with well-defined physical properties. Its unique structure makes it a valuable precursor in the synthesis of a wide range of functional molecules for the pharmaceutical, agrochemical, and materials science industries. The experimental protocols outlined in this guide provide a foundation for the accurate determination of its physical characteristics, which is essential for its application in research and development.

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